

# Personal protective equipment for handling 2,3-Dinitrotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dinitrotoluene

Cat. No.: B167053

[Get Quote](#)

## Essential Safety and Handling Guide for 2,3-Dinitrotoluene

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,3-Dinitrotoluene** (DNT) in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals.

**2,3-Dinitrotoluene** is a toxic compound that can be absorbed through the skin and by inhalation or ingestion, with potential for serious health effects, including methemoglobinemia, liver damage, and reproductive harm.<sup>[1][2][3]</sup>

## Health Hazard Summary

**2,3-Dinitrotoluene** is classified as toxic if swallowed, in contact with skin, or if inhaled.<sup>[4]</sup> It is suspected of causing genetic defects, may cause cancer, and is suspected of damaging fertility.<sup>[5]</sup> Prolonged or repeated exposure may cause damage to organs.<sup>[5]</sup> The substance can cause the formation of methemoglobin, leading to cyanosis (bluish discoloration of the skin), headache, dizziness, and nausea.<sup>[1][6]</sup>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the hazards associated with **2,3-Dinitrotoluene**.

PPE Category	Specification	Citations
Hand Protection	Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's chemical resistance guide for specific recommendations.	<a href="#">[1]</a> <a href="#">[5]</a>
Eye and Face Protection	Chemical safety goggles compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) are mandatory. A face shield may be required for additional protection against splashes.	<a href="#">[1]</a> <a href="#">[7]</a>
Respiratory Protection	A NIOSH-approved respirator is required when workplace conditions warrant its use. Use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. For higher exposures, a full-face supplied-air respirator may be necessary.	<a href="#">[1]</a> <a href="#">[8]</a>
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure, such as a chemical-resistant suit. <a href="#">[1]</a> <a href="#">[8]</a> Do not take contaminated clothing home.	

## Exposure Limits and Physical Properties

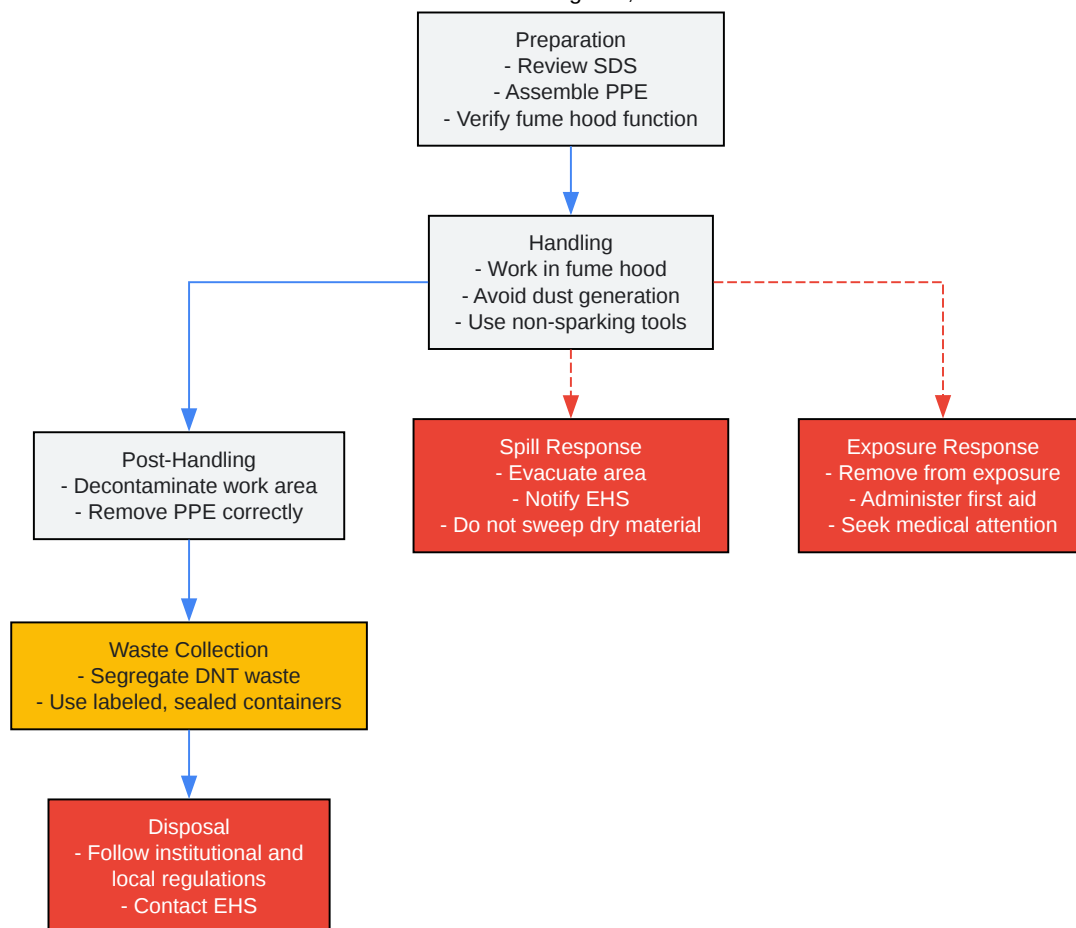
Understanding the exposure limits and physical characteristics of **2,3-Dinitrotoluene** is essential for a comprehensive risk assessment.

Parameter	Value	Citations
OSHA PEL (Permissible Exposure Limit)	1.5 mg/m <sup>3</sup> TWA (for Dinitrotoluene, mixed isomers)	[1]
NIOSH REL (Recommended Exposure Limit)	1.5 mg/m <sup>3</sup> TWA (for Dinitrotoluene, mixed isomers)	[1]
ACGIH TLV (Threshold Limit Value)	0.2 mg/m <sup>3</sup> TWA; Skin (for Dinitrotoluene, mixed isomers)	[1]
Appearance	Light yellow crystals or orange-yellow crystalline solid.[1][2]	
Odor	Characteristic odor.[2]	
Flash Point	207 °C (404 °F)	[2]
Solubility	Insoluble in water.[2]	

## Operational and Disposal Plans

A systematic approach to handling **2,3-Dinitrotoluene** minimizes risks. The following workflow outlines the necessary steps from preparation to post-handling procedures.

## Workflow for Safe Handling of 2,3-Dinitrotoluene

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. 2,3-Dinitrotoluene | C<sub>7</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub> | CID 11761 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Environmental toxicology and health effects associated with dinitrotoluene exposure - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 5. [cdn.chemservice.com](http://cdn.chemservice.com) [[cdn.chemservice.com](http://cdn.chemservice.com)]
- 6. ICSC 0726 - 2,3-DINITROTOLUENE [[chemicalsafety.ilo.org](https://chemicalsafety.ilo.org)]
- 7. [solutions.covestro.com](http://solutions.covestro.com) [[solutions.covestro.com](http://solutions.covestro.com)]
- 8. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dinitrotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167053#personal-protective-equipment-for-handling-2-3-dinitrotoluene>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)